

A Technical Guide to the Structural Elucidation and Characterization of Ethyl Allyl Disulfide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethyl allyl disulfide

CAS No.: 72437-63-9

Cat. No.: B1594983

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl allyl disulfide ($C_5H_{10}S_2$) is a volatile organosulfur compound found in plants of the *Allium* genus, such as garlic, and is noted for its characteristic aroma and potential therapeutic properties.^[1] Unambiguous structural elucidation and characterization are paramount for advancing its research in pharmaceutical and nutraceutical applications, ensuring purity, and understanding its mechanism of action. This guide provides an in-depth, multi-technique approach to the comprehensive analysis of **ethyl allyl disulfide**, integrating mass spectrometry, nuclear magnetic resonance, and infrared spectroscopy with chromatographic separation. The focus is on the causality behind experimental choices, presenting a self-validating system for confident identification and characterization.

Introduction: The Significance of Ethyl Allyl Disulfide

Organosulfur compounds from garlic and other Allium species are credited with a range of health benefits, including antimicrobial and cardioprotective effects.[2][3] **Ethyl allyl disulfide** is one such compound, contributing to the complex chemical profile of these plants.[1] Accurate characterization is the foundation of any scientific investigation into its biological activity. It allows researchers to distinguish it from closely related sulfides and disulfides, quantify its presence in complex mixtures, and ensure that preclinical and clinical studies are based on a well-defined chemical entity. This guide outlines a robust, integrated analytical workflow for its definitive identification.

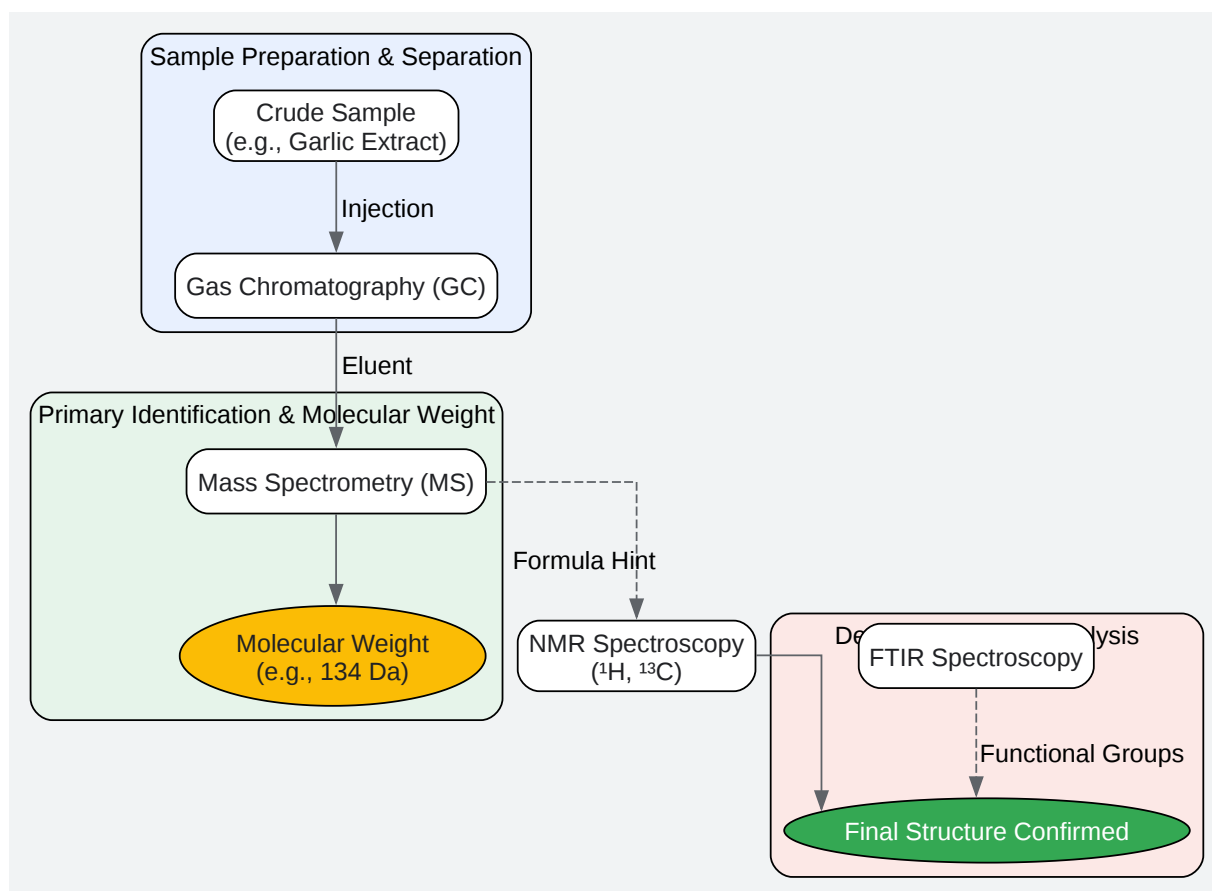
Physicochemical Properties

A foundational step in characterization is the determination of basic physical and chemical properties, which are crucial for selecting appropriate analytical conditions.

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ S ₂	PubChem[4][5][6]
Molecular Weight	134.26 g/mol	PubChem[4][5][6]
Exact Mass	134.02239267 Da	PubChem[4]
Boiling Point	~160 °C (estimated)	ChemSrc, The Good Scents Company[7][8]
Flash Point	~49 °C (estimated)	ChemSrc, The Good Scents Company[7][8]
IUPAC Name	3-(ethyldisulfanyl)prop-1-ene	PubChem[4][5][6]

Integrated Analytical Workflow

The confident structural elucidation of a molecule like **ethyl allyl disulfide** relies not on a single technique, but on the convergence of data from multiple orthogonal methods. Each technique provides a unique piece of the structural puzzle, and together they form a self-validating system.



[Click to download full resolution via product page](#)

Caption: Integrated workflow for the characterization of **ethyl allyl disulfide**.

Mass Spectrometry (MS) for Molecular Weight and Fragmentation

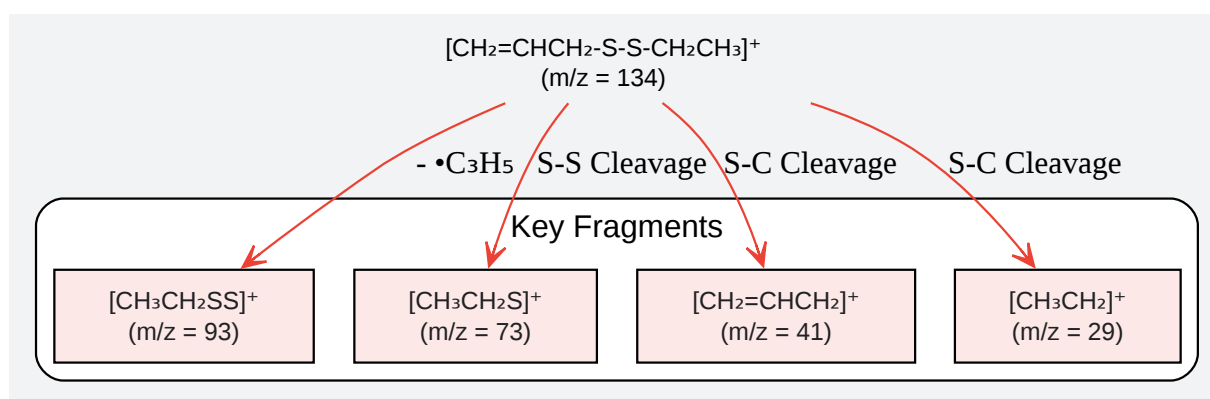
Expertise & Experience: MS is the first-line technique for determining the molecular weight of an unknown compound. For a volatile, relatively small molecule like **ethyl allyl disulfide**, Gas Chromatography-Mass Spectrometry (GC-MS) is the method of choice. It provides both retention time for identification and a mass spectrum for structural information.[2][3][9] We utilize Electron Ionization (EI) as it provides a reproducible fragmentation pattern, a "fingerprint," for the molecule.

Expected Fragmentation Pattern

Under EI conditions, the **ethyl allyl disulfide** molecule will ionize and fragment in a predictable manner. The disulfide bond (S-S) is relatively weak and prone to cleavage. Alpha-cleavage (cleavage of the C-C bond adjacent to a heteroatom) is also a dominant fragmentation pathway for sulfides.[10][11]

Key Expected Fragments:

- m/z 134: The molecular ion (M^+), corresponding to $[CH_2=CHCH_2SSCH_2CH_3]^+$. Its presence confirms the molecular weight.
- m/z 93: Loss of the allyl radical ($[•CH_2CH=CH_2]$), resulting in the $[CH_3CH_2SS]^+$ fragment.
- m/z 73: Cleavage of the S-S bond, leading to the allylthio radical and the $[CH_3CH_2S]^+$ fragment.
- m/z 41: The allyl cation ($[CH_2=CHCH_2]^+$), a very stable and common fragment.
- m/z 29: The ethyl cation ($[CH_3CH_2]^+$).



[Click to download full resolution via product page](#)

Caption: Key EI-MS fragmentation pathways for **ethyl allyl disulfide**.

Experimental Protocol: GC-MS

Trustworthiness: This protocol is designed for reproducibility. The use of a standard non-polar column like a DB-5ms or HP-5ms is crucial, as retention indices for organosulfur compounds are well-documented for these phases.^[12]

- Sample Preparation: Dilute the sample (e.g., essential oil or synthesized compound) 1:100 in high-purity dichloromethane or hexane.
- GC System: Agilent GC-MS system (or equivalent) with a fused silica capillary column (e.g., HP-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness).^[3]
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.^[3]
- Injection: 1 μ L of the sample is injected in split mode (e.g., 10:1 split ratio).^[2]
- Oven Program:
 - Initial temperature: 40°C, hold for 2 minutes.^[2]
 - Ramp: Increase to 250°C at a rate of 5°C/min.^[3]
 - Hold: Maintain 250°C for 5 minutes.
- MS Detector:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 35 to 350.
 - Ion Source Temperature: 230°C.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: While MS provides the molecular weight and fragmentation, NMR spectroscopy maps the carbon-hydrogen framework of the molecule. ^1H NMR reveals the chemical environment of the protons, and ^{13}C NMR identifies the different types of carbon atoms. This combination is essential for unambiguously confirming the connectivity of the ethyl and allyl groups through the disulfide bridge.

Predicted ^1H and ^{13}C NMR Data

The chemical shifts are influenced by the electronegativity of the adjacent sulfur atoms. The protons and carbons of the allyl group will show characteristic signals for a vinyl system, while the ethyl group will display a classic ethyl pattern (a quartet and a triplet).

Table of Predicted NMR Data (in CDCl_3)

Assignment	^1H NMR Chemical Shift (δ , ppm)	^1H Multiplicity	^{13}C NMR Chemical Shift (δ , ppm)
$\text{CH}_3\text{-CH}_2\text{-S-S-CH}_2\text{-CH=CH}_2$	~1.3 (3H)	Triplet (t)	~14
$\text{CH}_3\text{-CH}_2\text{-S-S-CH}_2\text{-CH=CH}_2$	~2.7 (2H)	Quartet (q)	~35
$\text{CH}_3\text{-CH}_2\text{-S-S-CH}_2\text{-CH=CH}_2$	~3.3 (2H)	Doublet (d)	~42
$\text{CH}_3\text{-CH}_2\text{-S-S-CH}_2\text{-CH=CH}_2$	~5.8 (1H)	Multiplet (m)	~134
$\text{CH}_3\text{-CH}_2\text{-S-S-CH}_2\text{-CH=CH}_2$	~5.2 (2H)	Multiplet (m)	~118

Note: These are predicted values. Actual values may vary slightly based on solvent and instrument.

Experimental Protocol: NMR

Trustworthiness: The protocol specifies using a common deuterated solvent, chloroform- d (CDCl_3), and referencing to the residual solvent peak or tetramethylsilane (TMS) for data

consistency and comparability with literature.[\[13\]](#)

- Sample Preparation: Dissolve approximately 5-10 mg of the purified **ethyl allyl disulfide** in ~0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrument: A 300 MHz or higher field NMR spectrometer (e.g., Bruker).[\[13\]](#)
- ^1H NMR Acquisition:
 - Acquire at least 16 scans.
 - Set the spectral width to cover a range from 0 to 12 ppm.
 - Use a pulse angle of 30 degrees and a relaxation delay of 1 second.
- ^{13}C NMR Acquisition:
 - Acquire several hundred to a few thousand scans, depending on sample concentration.
 - Use proton decoupling to obtain singlet peaks for all carbons.
 - Set the spectral width to cover a range from 0 to 220 ppm.
- Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs). Calibrate the ^1H spectrum by setting the TMS peak to 0.00 ppm and the ^{13}C spectrum by setting the CDCl_3 peak to 77.16 ppm.

Fourier-Transform Infrared (FTIR) Spectroscopy

Expertise & Experience: FTIR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to specific bond vibrations. For **ethyl allyl disulfide**, we expect to see characteristic peaks for C-H bonds (both sp^2 and sp^3 hybridized), the C=C double bond of the allyl group, and potentially weaker signals for the C-S and S-S bonds.

Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~3080	C-H Stretch	=C-H (Alkene)
2960-2930	C-H Stretch	-C-H (Alkane)
~1635	C=C Stretch	Alkene[14]
~1420	CH ₂ Scissoring	-CH ₂ -
~990 and ~920	=C-H Bend	Out-of-plane bend for -CH=CH ₂
700-600	C-S Stretch	Thioether/Disulfide
500-400	S-S Stretch	Disulfide

Experimental Protocol: FTIR

- Sample Preparation: As **ethyl allyl disulfide** is a liquid, the simplest method is to place a single drop of the neat liquid between two sodium chloride (NaCl) or potassium bromide (KBr) salt plates.
- Instrument: A standard FTIR spectrometer (e.g., Bruker Tensor 27).[12]
- Acquisition:
 - Collect a background spectrum of the clean salt plates.
 - Collect the sample spectrum by scanning from 4000 cm⁻¹ to 400 cm⁻¹.
 - Co-add at least 16 scans to improve the signal-to-noise ratio.
- Processing: The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Conclusion

The structural elucidation of **ethyl allyl disulfide** requires a synergistic application of chromatographic and spectroscopic techniques. GC-MS provides the initial identification,

molecular weight, and a characteristic fragmentation fingerprint. High-field ^1H and ^{13}C NMR spectroscopy confirms the precise atomic connectivity and differentiates it from structural isomers. Finally, FTIR spectroscopy validates the presence of key functional groups. By following this integrated and self-validating workflow, researchers can achieve an unambiguous and comprehensive characterization of **ethyl allyl disulfide**, providing the necessary analytical rigor for advanced studies in drug development and other scientific fields.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 525468, **Ethyl allyl disulfide**." PubChem, [\[Link\]](#).
- Comparative Studies on Physicochemical Properties and GC-MS Analysis of Essential Oil of Two Varieties of *Allium sativum* Linn (Garlic). *Journal of Pharmacognosy and Phytochemistry*, [\[Link\]](#).
- GC-MS Analysis of Commercially Available *Allium sativum* and *Trigonella foenum-graecum* Essential Oils and their Antimicrobial Activities. *Journal of Pure and Applied Microbiology*, 30 Dec. 2019, [\[Link\]](#).
- González-Romero, D., et al. "HS-GC/MS volatile profile of different varieties of garlic and their behavior under heating." PubMed, 22 Mar. 2016, [\[Link\]](#).
- GC/MS chromatogram of garlic essential oil. ResearchGate, [\[Link\]](#).
- Assessment of Phyto-Constituents by GC-MS and Anti-Tumour Activity of Garlic Grown in Different Altitude. *Pharmacognosy Journal*, [\[Link\]](#).
- **Ethyl allyl disulfide** | CAS#:72437-63-9. Chemsr, [\[Link\]](#).
- **ethyl allyl disulfide** 3-(ethyldisulfanyl)-1-propene. The Good Scents Company, [\[Link\]](#).
- Direct mass spectrometric characterization of disulfide linkages. National Center for Biotechnology Information, [\[Link\]](#).
- REVIEW ARTICLE ON: SYNTHESIS AND BIOLOGICAL ACTIVITIES OF ALLYL SULFIDES. *World Journal of Pharmacy and Pharmaceutical Sciences*, 26 July 2019, [\[Link\]](#).

- Compound 525468: **Ethyl allyl disulfide**. Virginia Open Data Portal, 5 Sept. 2025, [[Link](#)].
- **ethyl allyl disulfide**. FlavScents, [[Link](#)].
- Mass Spectrometry - Fragmentation Patterns. Chemistry LibreTexts, 29 Aug. 2023, [[Link](#)].
- National Center for Biotechnology Information. "PubChem Compound Summary for CID 11617, Diallyl Sulfide." PubChem, [[Link](#)].
- Compound 525468: **Ethyl allyl disulfide**. Catalog, 5 Sept. 2025, [[Link](#)].
- MASS SPECTROMETRY: FRAGMENTATION PATTERNS. eGyanKosh, [[Link](#)].
- fragmentation patterns. Chemguide, [[Link](#)].
- Process for producing diallyl disulfide.
- 1 H-and 13 C-NMR data and the results of elemental analysis of tetraalkylthiuram disulfides. ResearchGate, [[Link](#)].
- An Optimized Facile Procedure to Synthesize and Purify Allicin. National Center for Biotechnology Information, 10 May 2017, [[Link](#)].
- Fulmer, G. R., et al. "NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist." Organometallics, vol. 29, no. 9, 16 Apr. 2010, pp. 2176-2179, [[Link](#)].
- (BIO)SYNTHESIS, EXTRACTION AND PURIFICATION OF GARLIC DERIVATIVES SHOWING THERAPEUTIC PROPERTIES. ORBi, [[Link](#)].
- Mass Spectrometry: Fragmentation Patterns. Scribd, [[Link](#)].
- allyl disulfide, 2179-57-9. The Good Scents Company, [[Link](#)].
- FTIR spectra of DADS and D-GNP. ResearchGate, [[Link](#)].
- ¹H NMR spectra of diallyl disulfide monomer (a) and its homopolymer (b). ResearchGate, [[Link](#)].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pharmatutor.org](https://pharmatutor.org) [pharmatutor.org]
- [2. eijppr.com](https://eijppr.com) [eijppr.com]
- [3. microbiologyjournal.org](https://microbiologyjournal.org) [microbiologyjournal.org]
- [4. Ethyl allyl disulfide | C₅H₁₀S₂ | CID 525468 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [5. Compound 525468: Ethyl allyl disulfide - Dataset - Virginia Open Data Portal](#) [data.virginia.gov]
- [6. catalog.data.gov](https://catalog.data.gov) [catalog.data.gov]
- [7. Ethyl allyl disulfide | CAS#:72437-63-9 | Chemsrvc](#) [chemsrc.com]
- [8. ethyl allyl disulfide, 72437-63-9](https://thegoodscentscompany.com) [thegoodscentscompany.com]
- [9. HS-GC/MS volatile profile of different varieties of garlic and their behavior under heating - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [10. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [11. scribd.com](https://scribd.com) [scribd.com]
- [12. Diallyl Sulfide | C₆H₁₀S | CID 11617 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [13. ccc.chem.pitt.edu](https://ccc.chem.pitt.edu) [ccc.chem.pitt.edu]
- [14. researchgate.net](https://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to the Structural Elucidation and Characterization of Ethyl Allyl Disulfide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1594983/docs#a-technical-guide-to-the-structural-elucidation-and-characterization-of-ethyl-allyl-disulfide\]](https://www.benchchem.com/product/b1594983/docs#a-technical-guide-to-the-structural-elucidation-and-characterization-of-ethyl-allyl-disulfide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)